

Application Note: Scalable Synthesis of 6-Bromo-5-methylquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 6-Bromo-5-methylquinazolin-4(3H)-one

Cat. No.: B11751360

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Executive Summary

The quinazolin-4(3H)-one scaffold is a privileged structure in medicinal chemistry, serving as the core for numerous kinase inhibitors (e.g., EGFR, PI3K) and therapeutic agents. The specific derivative **6-Bromo-5-methylquinazolin-4(3H)-one** presents a unique synthetic challenge due to the steric crowding of the 5-methyl group and the requirement for precise regiochemical control of the halogenation.^[1]

This application note details a robust, two-step scalable protocol for the synthesis of **6-Bromo-5-methylquinazolin-4(3H)-one** starting from commercially available 2-amino-6-methylbenzoic acid (6-methylanthranilic acid).^[1] Unlike direct bromination of the quinazolinone core, which often suffers from poor regioselectivity (yielding mixtures of 6- and 8-bromo isomers), this route establishes the halogenation pattern on the anthranilic acid precursor, ensuring 100% regiocontrol before ring closure.

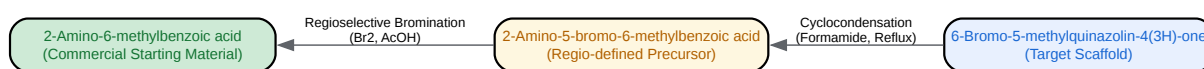
Retrosynthetic Analysis & Strategy

The strategic disconnection relies on the "pre-functionalization" of the benzene ring prior to heterocycle formation.

- Target: **6-Bromo-5-methylquinazolin-4(3H)-one**[\[1\]](#)
- Precursor: 2-Amino-5-bromo-6-methylbenzoic acid[\[1\]](#)
- Starting Material: 2-Amino-6-methylbenzoic acid[\[1\]](#)[\[2\]](#)[\[3\]](#)

Rationale:

- Regiocontrol: The amino group () is a strong ortho, para-director.[\[1\]](#) In 2-amino-6-methylbenzoic acid, the ortho position (C3) is sterically crowded by the adjacent carboxylic acid.[\[1\]](#) The para position (C5) is electronically activated and sterically accessible, favoring exclusive 5-bromination.[\[1\]](#)
- Numbering Mapping:
 - Benzoic Acid C6 ()
Quinazolinone C5.[\[1\]](#)
 - Benzoic Acid C5 ()
Quinazolinone C6.[\[1\]](#)
- Scalability: The selected reagents (Bromine/Acetic Acid and Formamide) are inexpensive and suitable for multi-gram to kilogram scale-up.[\[1\]](#)



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Figure 1: Retrosynthetic strategy ensuring correct substituent placement via precursor functionalization.

Detailed Experimental Protocol

Stage 1: Regioselective Bromination

Objective: Synthesis of 2-Amino-5-bromo-6-methylbenzoic acid.

Reagents:

- 2-Amino-6-methylbenzoic acid (1.0 equiv)[\[1\]](#)
- Bromine (

) (1.05 equiv)[\[1\]](#)
- Glacial Acetic Acid (AcOH) (10 vol)
- Water (for workup)[\[1\]](#)

Protocol:

- Setup: Charge a 3-neck round-bottom flask equipped with a mechanical stirrer, addition funnel, and internal thermometer with 2-Amino-6-methylbenzoic acid and Glacial Acetic Acid.
- Dissolution: Stir at room temperature (20–25°C) until a clear solution or uniform suspension is obtained.
- Bromination: Cool the mixture to 10–15°C using a water bath. Add liquid Bromine dropwise via the addition funnel over 30–60 minutes.
 - Critical Control: Maintain internal temperature

to prevent over-bromination at the C3 position.
 - Observation: The solution will turn dark orange/red initially and may precipitate the hydrobromide salt of the product.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours.
- IPC (In-Process Control): Monitor by HPLC or TLC (50% EtOAc/Hexane). Consumption of starting material should be

[1]

- Workup: Pour the reaction mixture into 5 volumes of ice-cold water with vigorous stirring. The product will precipitate as a solid.[4]
- Isolation: Filter the solid using a Buchner funnel. Wash the cake with water () to remove residual acetic acid and bromine.[1]
- Drying: Dry the filter cake in a vacuum oven at 50°C for 12 hours.
 - Expected Yield: 85–95%[1]
 - Appearance: Off-white to light brown solid.[1]

Stage 2: Cyclocondensation to Quinazolinone

Objective: Synthesis of **6-Bromo-5-methylquinazolin-4(3H)-one**.

Reagents:

- 2-Amino-5-bromo-6-methylbenzoic acid (from Stage 1)[1]
- Formamide (5–10 vol) (Acts as solvent and C1 source)[1]
- Ammonium Acetate (0.1 equiv) (Optional catalyst)[1]

Protocol:

- Setup: Charge a reaction vessel with the Stage 1 intermediate and Formamide.
- Reaction: Heat the mixture to 140–150°C.
 - Mechanism:[1][2][3][5][6] Thermal cyclodehydration.[1] The amino group attacks the formamide carbonyl, followed by ring closure and loss of water/ammonia.
- Duration: Stir at reflux for 4–6 hours.
 - IPC:[1][6] Monitor for the disappearance of the anthranilic acid peak.

- Workup: Cool the reaction mixture to roughly 80°C. Slowly add Ethanol (2 vol) or Water (2 vol) to induce crystallization.
- Crystallization: Continue cooling to 0–5°C and stir for 1 hour.
- Isolation: Filter the precipitate. Wash with water and cold ethanol.[1]
- Purification: If necessary, recrystallize from DMF/Ethanol or Acetic Acid.
 - Expected Yield: 75–85%[1]
 - Appearance: White to pale beige crystalline solid.[1]

Process Safety & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield (Stage 1)	Over-bromination (dibromo species)	Strictly control temperature during addition. Ensure stoichiometry is 1.05 eq.
Impure Product (Stage 2)	Incomplete cyclization	Ensure temperature reaches . Trace water in formamide can inhibit reaction; use fresh reagent.[1]
Coloration	Oxidation of amino/bromo species	Perform reactions under Nitrogen atmosphere.[1] Wash final product with cold EtOH.[1]
Exotherm	Br ₂ addition is exothermic	Use a cooling bath and control addition rate.[1]

Analytical Data Profile (Expected)

6-Bromo-5-methylquinazolin-4(3H)-one

- NMR (400 MHz, DMSO-

):

- ppm (s, 1H, NH) – Broad singlet, exchangeable.[1]
- ppm (s, 1H, H-2) – Characteristic quinazolinone C2 proton.[1]
- ppm (d, Hz, 1H, H-7) – Ortho coupling.[1]
- ppm (d, Hz, 1H, H-8) – Ortho coupling.[1]
- ppm (s, 3H,) – Distinctive downfield shift due to proximity to carbonyl and bromine.[1]
- Mass Spectrometry (ESI+):
 - (1:1 ratio characteristic of mono-bromine isotope pattern).[1]

References

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 - Practical Synthesis of 3-Substituted Pyrimidin-4-ones and 4(3H)-Quinazolinones. Organic Process Research & Development, 2025.[1] [Link](#)[1]
- Target Scaffold Relevance

- The Foundational Chemistry and Therapeutic Applications of 6-Bromo-4-Quinazolinone.[1][5] BenchChem Technical Guide.[1][5] [Link](#)

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